

Introduction: Unveiling a Versatile Scaffold in Medicinal Chemistry

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2,3,4,5-Tetrafluoro-N-phenylaniline

CAS No.: 58627-14-8

Cat. No.: B14623098

[Get Quote](#)

The N-phenyl-2-(4-methoxyphenyl)acetamide core represents a privileged scaffold in the landscape of drug discovery and development. Its derivatives have demonstrated a remarkable breadth of biological activities, positioning them as promising lead compounds for a range of therapeutic areas. This technical guide provides researchers, scientists, and drug development professionals with a comprehensive overview of the synthesis, characterization, and potential applications of this versatile chemical entity and its N-phenyl analogs.

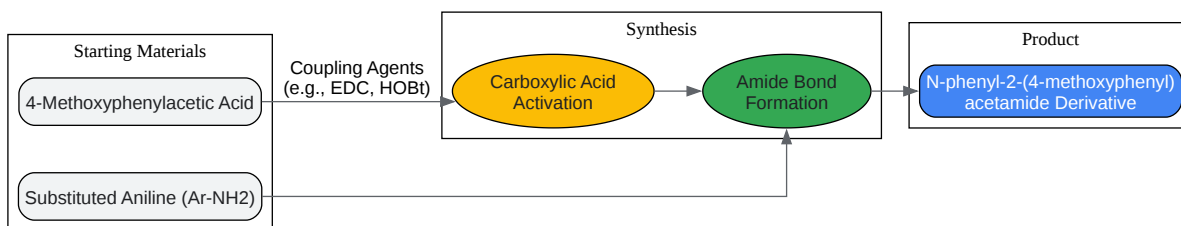
It is important to note a discrepancy in the provided Chemical Abstracts Service (CAS) number. While the topic specifies CAS 5580-80-3, this identifier corresponds to Ortetamine, a compound with a distinct chemical structure. This guide will therefore focus on the N-phenyl-2-(4-methoxyphenyl)acetamide framework and its derivatives, which aligns with the descriptive intent of the topic.

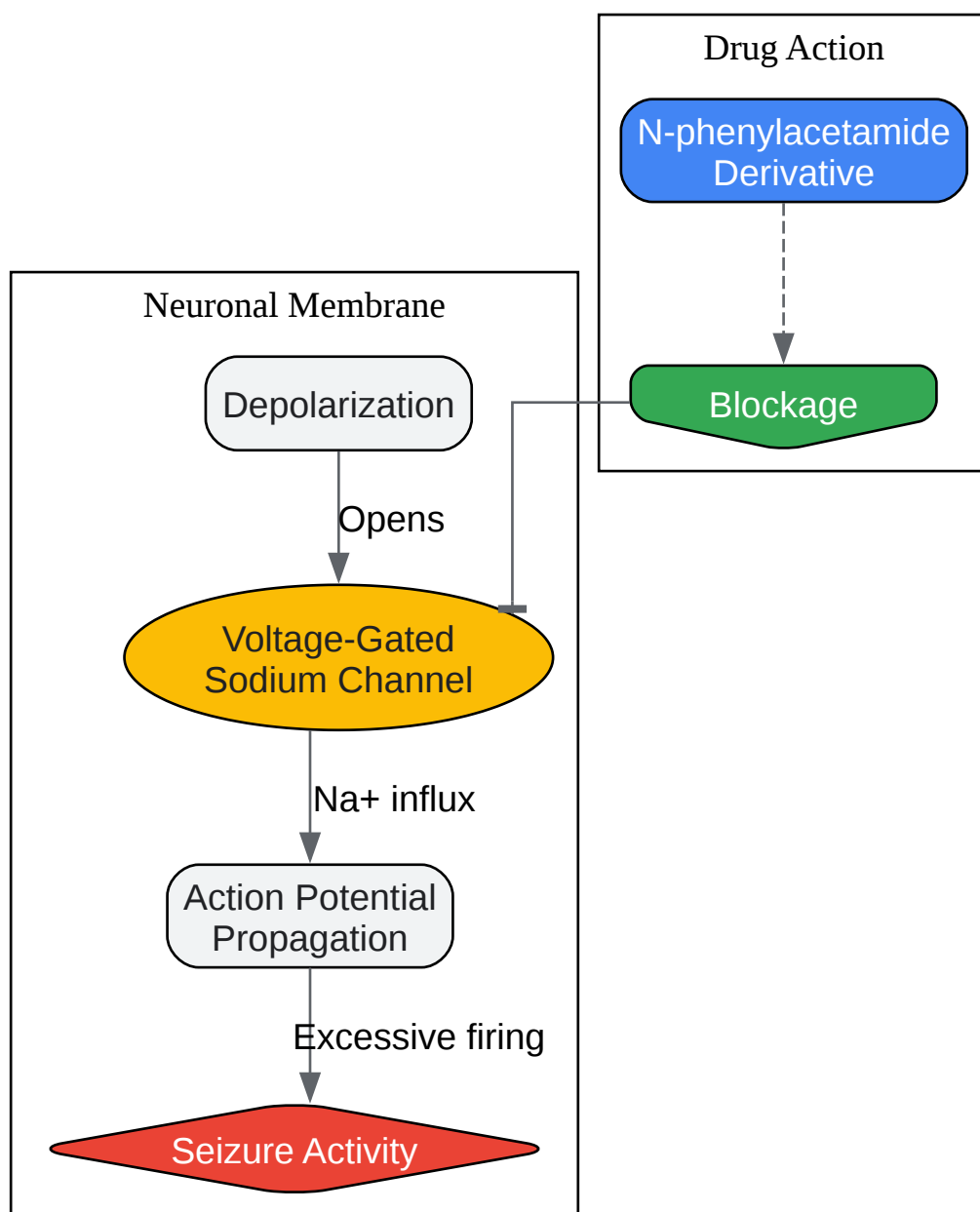
This document will delve into the synthetic methodologies for creating a library of these compounds, detail the analytical techniques for their characterization, and explore their potential as anticonvulsant, anticancer, and antimicrobial agents. Furthermore, it will provide field-proven experimental protocols to empower researchers in their exploration of this promising class of molecules.

Synthesis and Derivatization: Building the Molecular Framework

The synthesis of N-phenyl-2-(4-methoxyphenyl)acetamide and its analogs is typically achieved through the formation of an amide bond between 4-methoxyphenylacetic acid or its activated form and a corresponding aniline derivative. The choice of synthetic route often depends on the desired scale, the reactivity of the starting materials, and the available laboratory resources.

A common and effective method involves the activation of the carboxylic acid using a coupling agent, followed by the addition of the aniline. This approach is favored for its generally mild reaction conditions and broad substrate scope.





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Introduction: Unveiling a Versatile Scaffold in Medicinal Chemistry]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14623098/docs#introduction-unveiling-a-versatile-scaffold-in-medicinal-chemistry\]](https://www.benchchem.com/product/b14623098/docs#introduction-unveiling-a-versatile-scaffold-in-medicinal-chemistry)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)